

A Comparative Guide to the Binding Affinity of Halogenated Phenylalanine Analogs

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Compound of Interest

Compound Name: *Phenylalanine, 3-chloro-alpha-methyl-*

CAS No.: *30118-15-1*

Cat. No.: *B12112167*

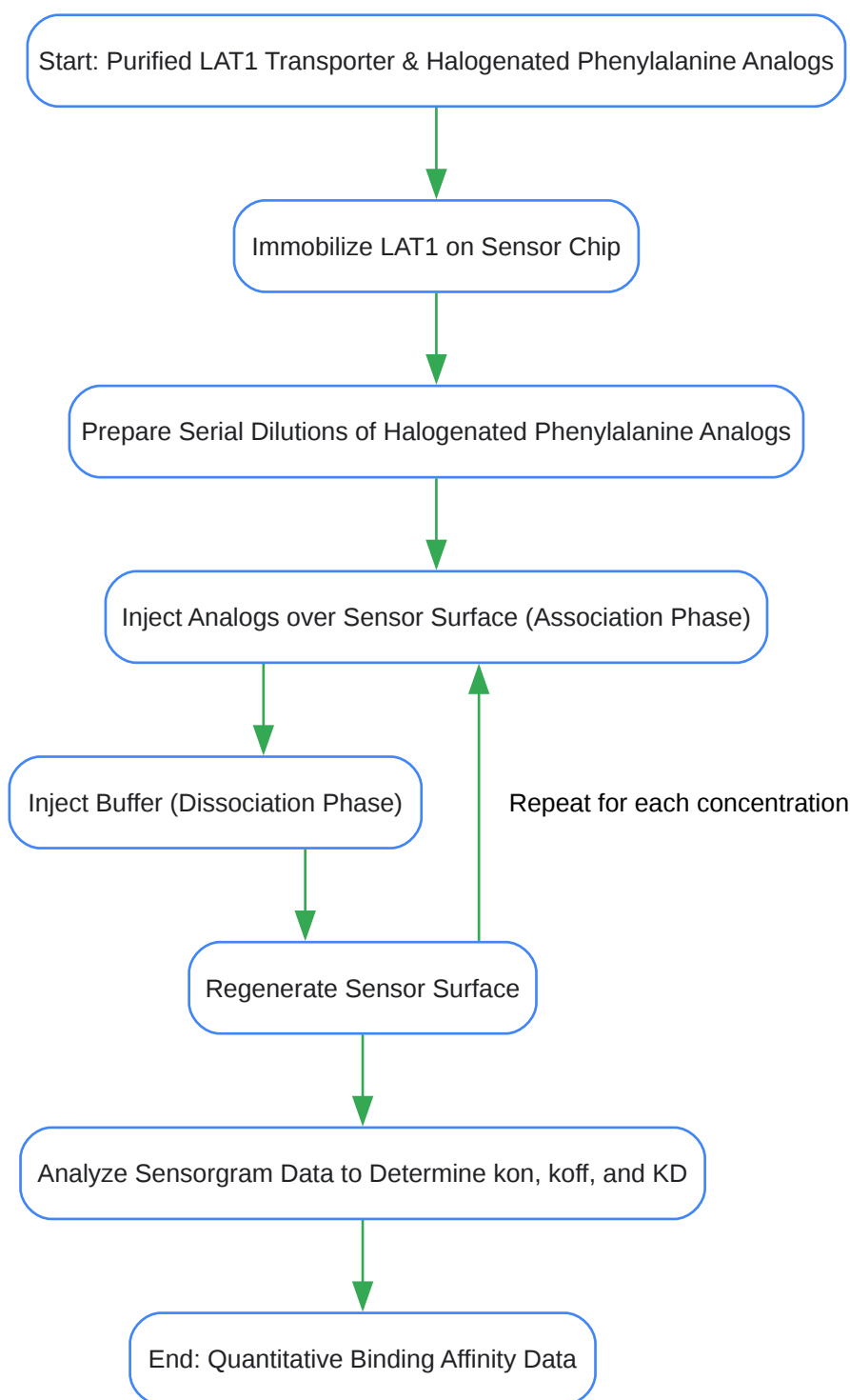
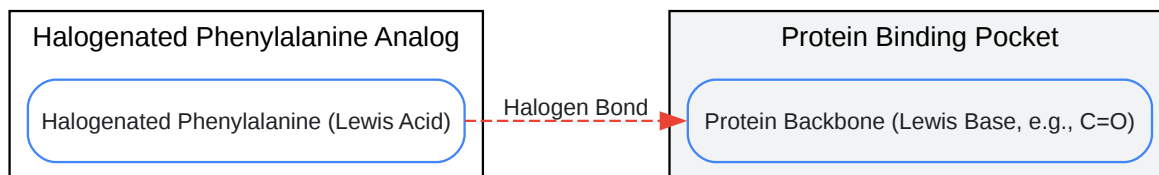
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For researchers, scientists, and drug development professionals, the strategic incorporation of halogenated amino acids into peptides and small molecules represents a critical tool for modulating biological activity. This guide provides an in-depth comparative analysis of the binding affinity of halogenated phenylalanine analogs, grounded in experimental data. We will explore the nuanced role of halogen bonding in molecular recognition and provide detailed protocols for assessing these interactions, empowering you to make informed decisions in your research and development endeavors.

The Power of the Halogen: More Than a Simple Substitution

The substitution of hydrogen with a halogen atom (Fluorine, Chlorine, Bromine, or Iodine) on the phenyl ring of phenylalanine is far from a trivial modification. This alteration profoundly impacts the analog's physicochemical properties, including size, hydrophobicity, and electronic distribution. These changes, in turn, can significantly influence a molecule's binding affinity for its target protein, metabolic stability, and pharmacokinetic profile.

A key factor underpinning the enhanced binding affinity observed with heavier halogens is the phenomenon of halogen bonding. This is a non-covalent interaction where the halogen atom acts as a Lewis acid, interacting with a Lewis base on the protein, such as a backbone carbonyl oxygen or the side-chain oxygen of serine, threonine, or tyrosine.^[1] The strength of this interaction generally increases with the size and polarizability of the halogen atom, following the trend $I > Br > Cl > F$.^[2]



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Sources

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- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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